

Letaxaban background investigational drug

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Compound Focus: Letaxaban

CAS No.: 870262-90-1

Cat. No.: S548876

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Experimental & Quantitative Data

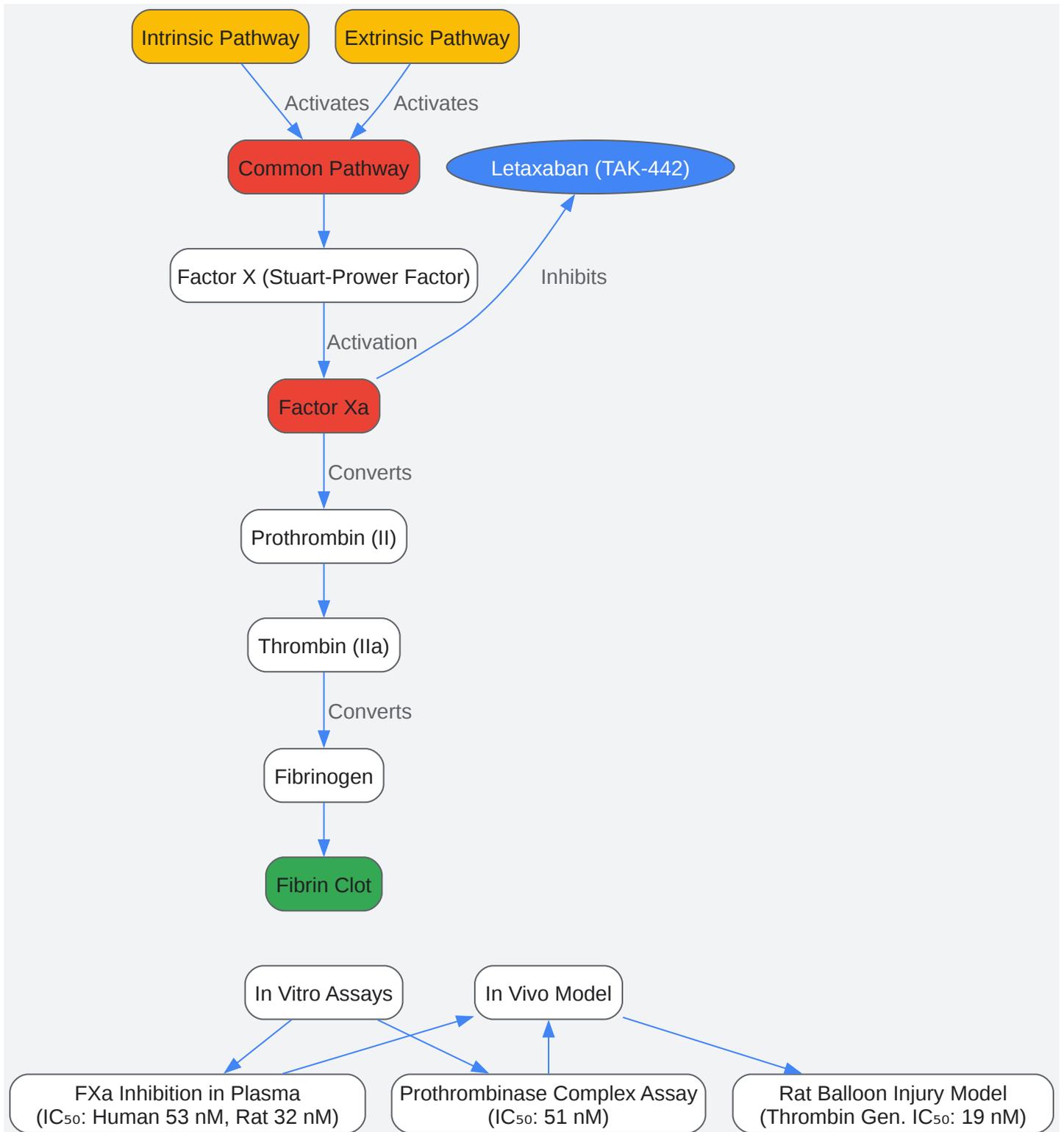
For research purposes, the following table consolidates the key quantitative and experimental findings available from the literature.

Parameter	Experimental Data	Context / Model
IC ₅₀ (FXa in plasma)	53 nM	Human platelet-poor plasma [1]
IC ₅₀ (FXa in plasma)	32 nM	Rat platelet-poor plasma [1]
IC ₅₀ (Prothrombinase)	51 nM	<i>In vitro</i> reconstituted human system (FXa, calcium, washed platelets) [1]
IC ₅₀ (Thrombin Generation)	19 nM	Rat model of balloon injury on injured aortas surface [1]

Mechanism of Action and Workflow

As a direct Factor Xa inhibitor, **Letaxaban** acts in the common pathway of the coagulation cascade. The following diagram illustrates its target and the conceptual workflow for studying its effects, from *in vitro*

assays to *in vivo* models.



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Research Context and Development Status

- **Strategic Rationale:** **Letaxaban** was part of a generation of investigational drugs developed following the success of early direct thrombin and FXa inhibitors. The goal was to find oral anticoagulants that could overcome drawbacks of older therapies [2].
- **Status as an Investigational Compound:** The development of **Letaxaban** for Acute Coronary Syndrome was active in Phase 2 trials as of March 2008 across multiple countries [3]. However, its presence in recent literature is primarily in reviews of historical pipeline compounds or as a reference in structural studies, indicating that its clinical development has likely been discontinued [2] [4].

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References

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